

Cirsiumaldehyde: Application Notes for Phytochemical Analysis and Biological Screening

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Compound of Interest		
Compound Name:	Cirsiumaldehyde	
Cat. No.:	B1253413	Get Quote

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Introduction

Cirsiumaldehyde is a naturally occurring aldehyde compound found in various plant species, particularly those belonging to the genus Cirsium (thistles). Its chemical structure and bioactive potential make it a compound of interest for phytochemical, pharmacological, and drug discovery research. As a phytochemical standard, Cirsiumaldehyde is essential for the accurate identification and quantification of its presence in plant extracts and derived products. Furthermore, its potential anti-inflammatory and antioxidant properties, characteristic of many phenolic aldehydes, warrant detailed investigation into its mechanism of action.

This document provides comprehensive application notes for utilizing **Cirsiumaldehyde** as an analytical standard. It includes detailed protocols for its quantification via High-Performance Liquid Chromatography (HPLC), methods for evaluating its biological activity, and an overview of the key signaling pathways it may modulate.

Physicochemical Properties and Storage

Proper handling and storage of the **Cirsiumaldehyde** standard are critical for maintaining its integrity and ensuring accurate and reproducible results.



Property	Value	Reference
CAS Number	7389-38-0	N/A
Molecular Formula	C12H10O5	N/A
Molecular Weight	234.2 g/mol	N/A
Appearance	Yellow Powder	N/A
Purity	≥99% (recommended for standard)	N/A
Long-Term Storage	Store at 10°C - 25°C in a well- closed container.	N/A
Solution Stability	Prepare fresh solutions for analysis. If short-term storage is necessary, store at 2-8°C in the dark for no longer than 24-48 hours to minimize degradation. Stability should be validated under specific laboratory conditions.[1]	

Biological Activity and Therapeutic Potential

While specific quantitative data for **Cirsiumaldehyde** is limited in publicly accessible literature, compounds with similar aldehyde and phenolic structures, as well as extracts from the Cirsium genus, exhibit significant biological activities. These activities provide a rationale for its quantification and further study.

Anti-inflammatory Activity: Aldehyde-containing compounds, such as cinnamaldehyde, have been shown to inhibit the activation of the pro-inflammatory transcription factor NF-κB.[2][3] NF-κB controls the expression of genes involved in inflammation, including iNOS and COX-2.[4] Extracts from various Cirsium species have demonstrated potent anti-inflammatory effects by inhibiting nitric oxide (NO) production and suppressing the expression of iNOS and COX-2 proteins in macrophage cell lines.[5]



- Antioxidant Activity: Phenolic compounds are well-known antioxidants. The antioxidant
 potential of Cirsium species extracts has been positively correlated with their total phenolic
 content. The evaluation of antioxidant activity is crucial for understanding the therapeutic
 potential against oxidative stress-related diseases.
- Anticancer and Apoptotic Activity: Various natural compounds induce apoptosis
 (programmed cell death) in cancer cells. Extracts from Cirsium japonicum have been found
 to inhibit the proliferation of cancer cell lines by inducing cell cycle arrest and apoptosis
 through the mitochondrial pathway. The modulation of key signaling pathways, such as NFκB and those involving Bcl-2 family proteins, is a common mechanism for these effects.

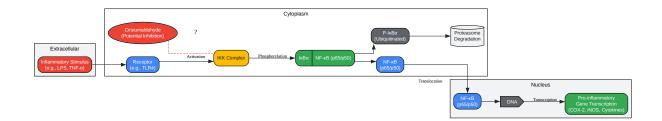
Key Signaling Pathways

Understanding the molecular pathways affected by **Cirsiumaldehyde** is critical for drug development. Based on the activities of related compounds, two key pathways of interest are the NF-kB signaling cascade and the apoptosis pathway.

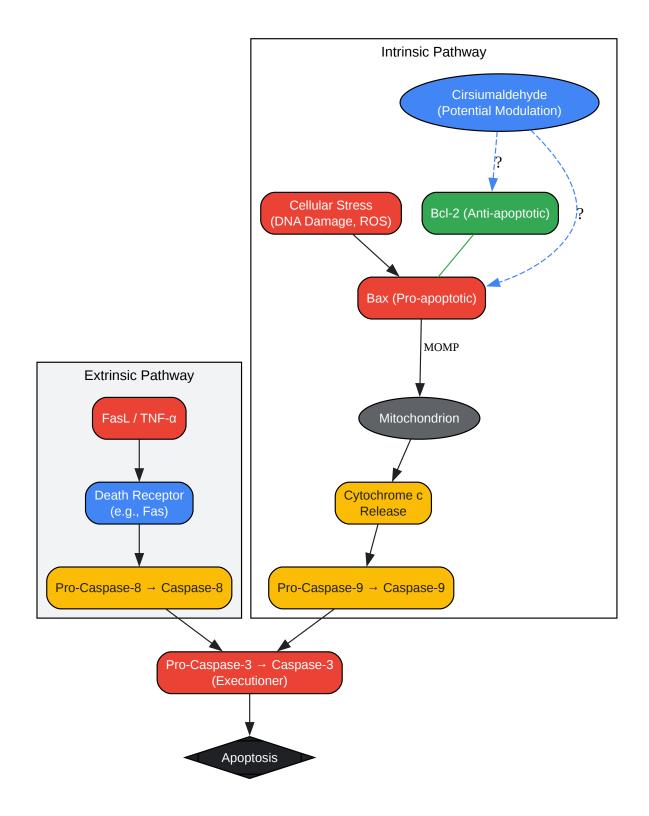
NF-kB Signaling Pathway

The NF-κB pathway is a central regulator of the inflammatory response. In unstimulated cells, NF-κB dimers are held inactive in the cytoplasm by inhibitor of κB (IκB) proteins. Proinflammatory stimuli, such as lipopolysaccharide (LPS), trigger a signaling cascade that activates the IκB kinase (IKK) complex. IKK then phosphorylates IκBα, targeting it for ubiquitination and proteasomal degradation. This releases NF-κB, allowing it to translocate to the nucleus and activate the transcription of inflammatory genes. Many natural polyphenols exert their anti-inflammatory effects by inhibiting a step in this pathway.

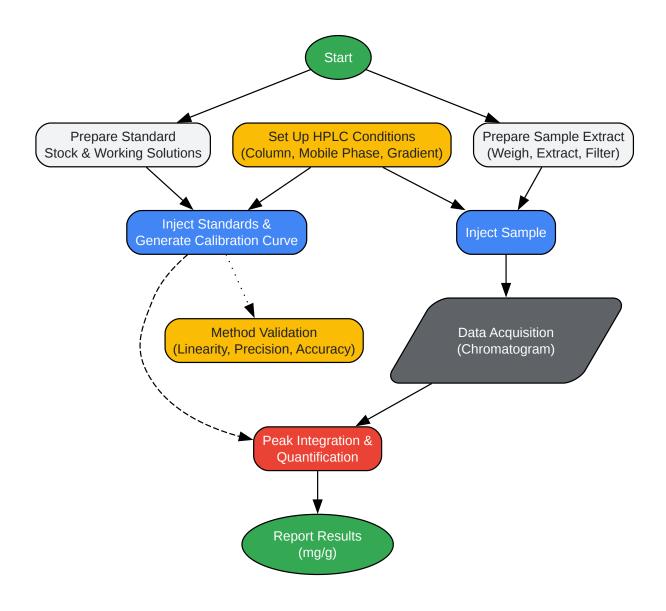












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